

potassium trifluoromethanesulfonate CAS number 2926-27-4

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Compound of Interest

Compound Name: *potassium;trifluoromethanesulfonate*

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An In-Depth Technical Guide to Potassium Trifluoromethanesulfonate (CAS: 2926-27-4)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of potassium trifluoromethanesulfonate (CAS 2926-27-4), a versatile and critical compound in modern chemistry. Commonly known as potassium triflate, its unique properties make it an indispensable tool in organic synthesis, materials science, electrochemistry, and pharmaceutical development. This document details its physicochemical properties, synthesis protocols, key applications, and safety information, presented in a format tailored for a scientific audience.

Physicochemical and Structural Properties

Potassium trifluoromethanesulfonate is the potassium salt of the superacid, trifluoromethanesulfonic acid. It is a white, crystalline or powdered solid, recognized for its stability and solubility in polar solvents.[1][2][3][4] A key characteristic is its hygroscopic nature, meaning it readily absorbs moisture from the air.[5][6]

Data Presentation: Physicochemical Properties

| Property | Value | References |
|-------------------|---|---------------|
| CAS Number | 2926-27-4 | [2] |
| Molecular Formula | CF ₃ KO ₃ S | [2][4][7] |
| Molecular Weight | 188.16 g/mol | [1][2] |
| Appearance | White to off-white powder or crystals | [2][4][5] |
| Melting Point | 230-238.5 °C | [2][4][8][9] |
| Solubility | Soluble in water; Miscible with acetone, ethyl acetate | [3][5][8][10] |
| Stability | Stable under normal temperatures and pressures; Hygroscopic | [5][6][11] |
| Purity | ≥98% | [2][4][12] |

Crystal Structure

According to single-crystal structure determination, potassium trifluoromethanesulfonate is dimorphic, with a phase transition occurring between -63°C and 45°C.[8] The room-temperature modification crystallizes in a monoclinic system.[8] The structure is composed of three distinct potassium-oxygen coordination polyhedra, which are linked by the sulfur atoms of the triflate groups. This arrangement creates a channel-like structure where the lipophilic trifluoromethane groups are oriented into the channels.[8]

Synthesis and Experimental Protocols

Potassium trifluoromethanesulfonate can be prepared through several methods. The most common laboratory-scale synthesis involves the neutralization of its parent acid, while industrial methods may utilize different precursors for efficiency and cost-effectiveness.

Experimental Protocol 1: Neutralization Method

This is a straightforward acid-base neutralization reaction, widely cited as a common preparation method.^{[1][12][13]}

Objective: To synthesize potassium trifluoromethanesulfonate by neutralizing trifluoromethanesulfonic acid with potassium carbonate.

Materials:

- Trifluoromethanesulfonic acid (HSO_3CF_3)
- Potassium carbonate (K_2CO_3)
- Deionized water
- Ice bath

Procedure:

- A solution of trifluoromethanesulfonic acid is prepared by cautiously diluting it in a minimal amount of cold deionized water in a flask placed in an ice bath to manage the exothermic reaction.
- Slowly, and in small portions, potassium carbonate is added to the stirred acidic solution. Effervescence (release of CO_2) will be observed.
- Continue adding potassium carbonate until the effervescence ceases and the solution reaches a neutral pH (approx. 7.0).
- The resulting solution is then filtered to remove any unreacted solids.
- The water is removed from the filtrate via rotary evaporation or crystallization to yield the solid potassium trifluoromethanesulfonate product.
- The white solid is then dried under a vacuum to remove any residual moisture.

Experimental Protocol 2: Industrial Synthesis from Trifluoromethanesulfonyl Fluoride

This method, detailed in patent literature, describes a process for producing a high-concentration aqueous solution of the salt.[\[7\]](#)

Objective: To synthesize potassium trifluoromethanesulfonate using trifluoromethanesulfonyl fluoride gas with potassium and calcium hydroxides.

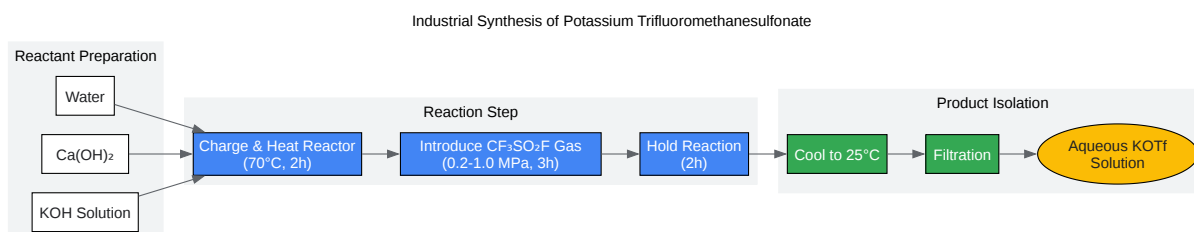
Materials:

- Potassium hydroxide (KOH) solution (49.4%) - 793 g
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$) - 434 g
- High purity water - 774 g
- Trifluoromethanesulfonyl fluoride ($\text{CF}_3\text{SO}_2\text{F}$) gas - 980 g
- 304 stainless steel reaction vessel

Procedure:

- Charge the stainless steel reaction vessel with the aqueous potassium hydroxide solution, calcium hydroxide, and high purity water.[\[7\]](#)
- Heat the mixture to 70°C and stir for 2 hours.[\[7\]](#)
- Introduce trifluoromethanesulfonyl fluoride gas into the vessel, maintaining the reaction pressure between 0.2 MPa and 1.0 MPa.[\[7\]](#)
- Continue the gas feed for approximately 3 hours, until 980 g of the gas has been added.[\[7\]](#)
- Maintain the reaction conditions for an additional 2 hours post-aeration to ensure completion.[\[7\]](#)
- Cool the mixture to 25°C.[\[7\]](#)
- Filter the final mixture to separate the product solution from solid byproducts. The resulting filtrate is a concentrated aqueous solution of potassium trifluoromethanesulfonate.[\[7\]](#)

Visualization: Industrial Synthesis Workflow



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Caption: Workflow for the industrial synthesis of KOTf.

Core Applications in Research and Development

Potassium triflate is a cornerstone chemical due to the unique properties imparted by the trifluoromethanesulfonate anion, a highly stable and excellent leaving group.

Role in Organic Synthesis

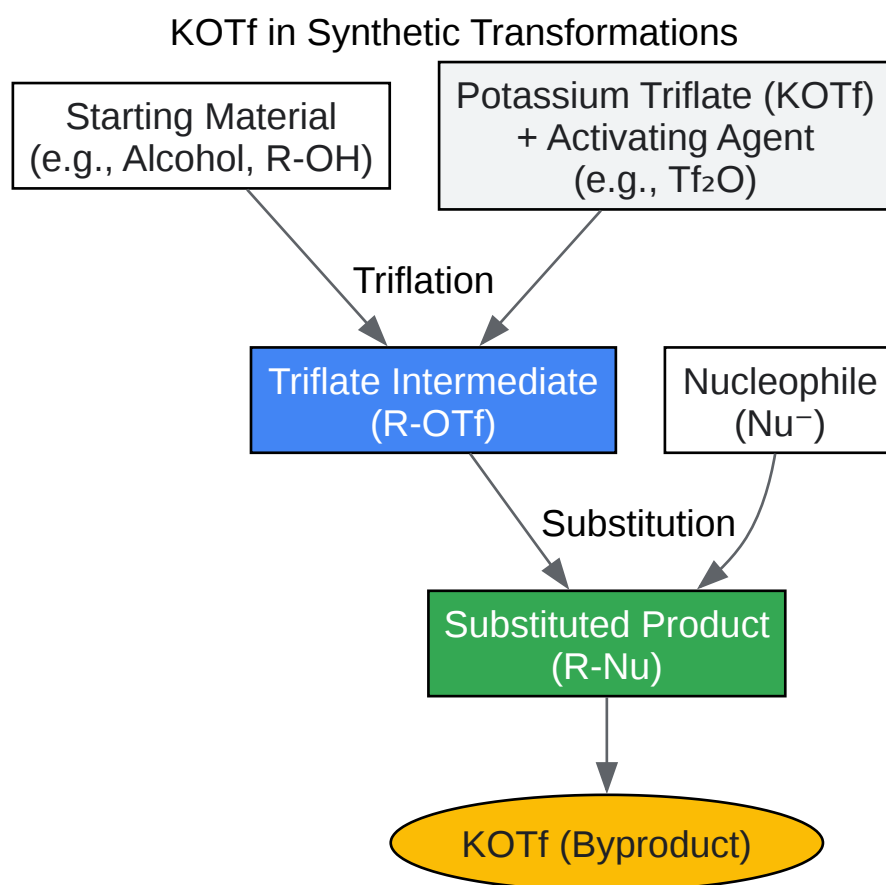
In organic chemistry, potassium triflate serves as a powerful and versatile reagent. It can act as a mild Lewis acid catalyst and is a key precursor for synthesizing other important compounds.

[11][14] Its applications include:

- **Catalysis:** Facilitating reactions such as esterifications, amidations, and alkylations.[11]
- **Reagent Synthesis:** It is used to prepare N-fluoro-2,4,6-trimethylpyridinium triflate, a valuable fluorinating agent, and various imidazolium salts used as ionic liquids.[8][14][15]
- **Nucleophilic Substitutions:** The triflate group is an exceptional leaving group, making potassium triflate useful in reactions where a stable anion is required to drive the reaction

forward.[3][11]

Visualization: Generalized Role in Synthesis



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Caption: KOTf's role in forming a reactive triflate intermediate.

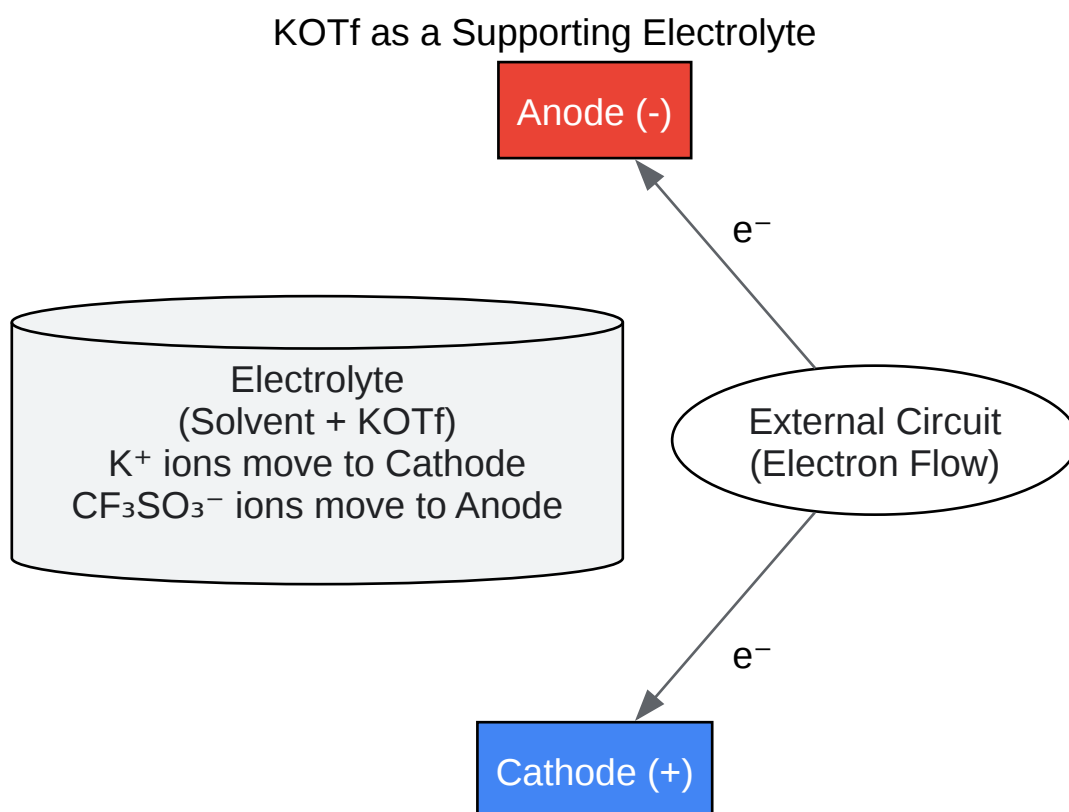
Applications in Electrochemistry and Materials Science

Potassium triflate is a preferred supporting electrolyte in non-aqueous electrochemistry due to its high ionic conductivity, wide electrochemical window, and stability.[16]

- **Batteries and Supercapacitors:** It is used as a component in electrolytes for lithium-ion batteries and advanced supercapacitors, where it improves conductivity and overall performance.[1][2][14]

- **Electrochemical Studies:** It is essential for studying the electrochemical behavior of materials, such as glassy carbon in super-acidic media, and for investigating mixed alkali effects in polymer electrolytes.[4][17][14][16]
- **Polymer Science:** The compound plays a role in the production of fluorinated polymers, which are valued for their high thermal stability and chemical resistance.[2]

Visualization: Role in an Electrochemical Cell



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Caption: Use of KOTf in a basic electrochemical cell.

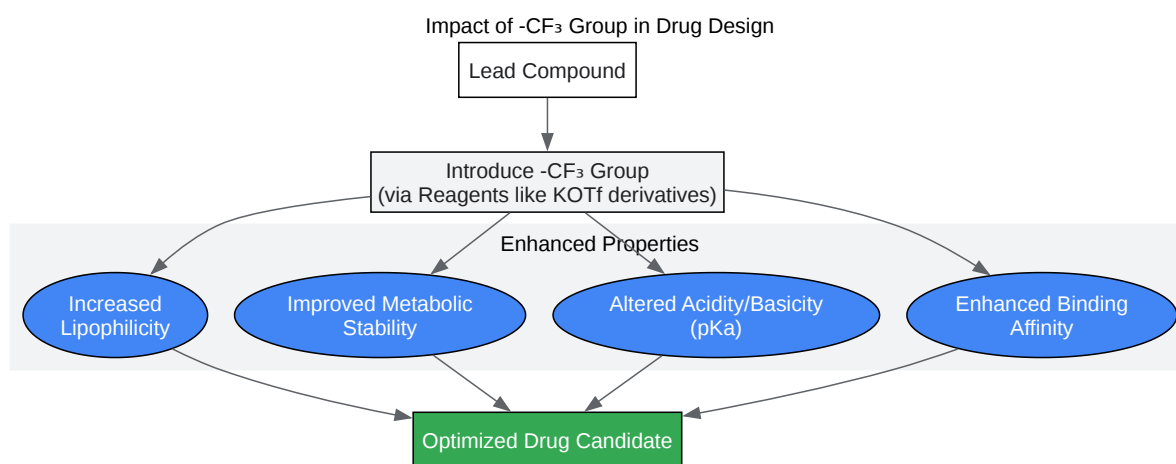
Relevance in Pharmaceutical and Drug Development

The trifluoromethyl (-CF₃) group is a privileged moiety in medicinal chemistry, and reagents like potassium triflate are valuable in synthesizing drug candidates containing this group.[2][11] The introduction of a -CF₃ group can significantly enhance the pharmacological profile of a molecule.[18]

- **Metabolic Stability:** The strong carbon-fluorine bonds are resistant to metabolic degradation by enzymes like Cytochrome P450, increasing the drug's half-life.
- **Lipophilicity:** The $-\text{CF}_3$ group increases the molecule's lipophilicity, which can improve its ability to cross cell membranes and enhance bioavailability.
- **Binding Affinity:** Its electron-withdrawing nature can alter the electronic properties of a molecule, potentially leading to stronger and more selective binding to biological targets.[18]

Potassium trifluoromethanesulfonate is thus valuable for synthesizing fluorinated building blocks and final drug compounds where these enhanced properties are desired.[2][11]

Visualization: Logic of Fluorination in Drug Design



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Caption: How trifluoromethylation improves drug properties.

Safety, Handling, and Storage

Proper handling of potassium trifluoromethanesulfonate is crucial due to its hazardous properties. It is classified as an irritant and can cause burns upon contact with the eyes, skin, or respiratory tract.[\[5\]](#)[\[19\]](#)

Data Presentation: Safety and Hazard Information

| Hazard Information | Details | References |
|--------------------------|--|---|
| GHS Pictogram | GHS07 (Exclamation Mark) | [1] [19] |
| Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. | [9] [19] |
| Precautionary Statements | P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [9] [19] [20] |
| Target Organs | Respiratory system, eyes, skin | [4] [5] [19] |

Personal Protective Equipment (PPE):

- Eyes: Wear appropriate chemical safety goggles or glasses as described by OSHA or European Standard EN166.[\[5\]](#)
- Skin: Wear appropriate protective gloves to prevent skin exposure.[\[5\]](#)
- Clothing: Wear appropriate protective clothing.[\[5\]](#)

- Respirators: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[5][6]

Handling and Storage:

- Handling: Minimize dust generation and accumulation. Use only with adequate ventilation. Wash hands and any exposed skin thoroughly after handling.[5][6]
- Storage: Store in a cool, dry place. Keep the container tightly closed when not in use to protect it from moisture, as it is hygroscopic.[5][6]

Incompatibilities and Decomposition:

- Incompatible Materials: Strong oxidizing agents and strong acids.[5]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen fluoride gas.[5][6]

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